

"Ganoderic acid B" as a bioactive triterpenoid from Reishi mushroom

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Glanvillic acid B*

Cat. No.: B1250589

[Get Quote](#)

Ganoderic Acid B: A Bioactive Triterpenoid from Reishi Mushroom

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Ganoderic acid B is a prominent member of the highly oxygenated lanostane-type triterpenoids isolated from the revered medicinal mushroom, *Ganoderma lucidum* (Reishi).^{[1][2]} This guide provides a comprehensive overview of Ganoderic acid B, focusing on its chemical properties, biosynthesis, and significant bioactive potential. It delves into the molecular mechanisms underlying its anticancer, anti-inflammatory, and hepatoprotective effects, supported by quantitative data and detailed experimental protocols. Furthermore, this document presents visual representations of key signaling pathways and experimental workflows to facilitate a deeper understanding of its therapeutic promise.

Introduction

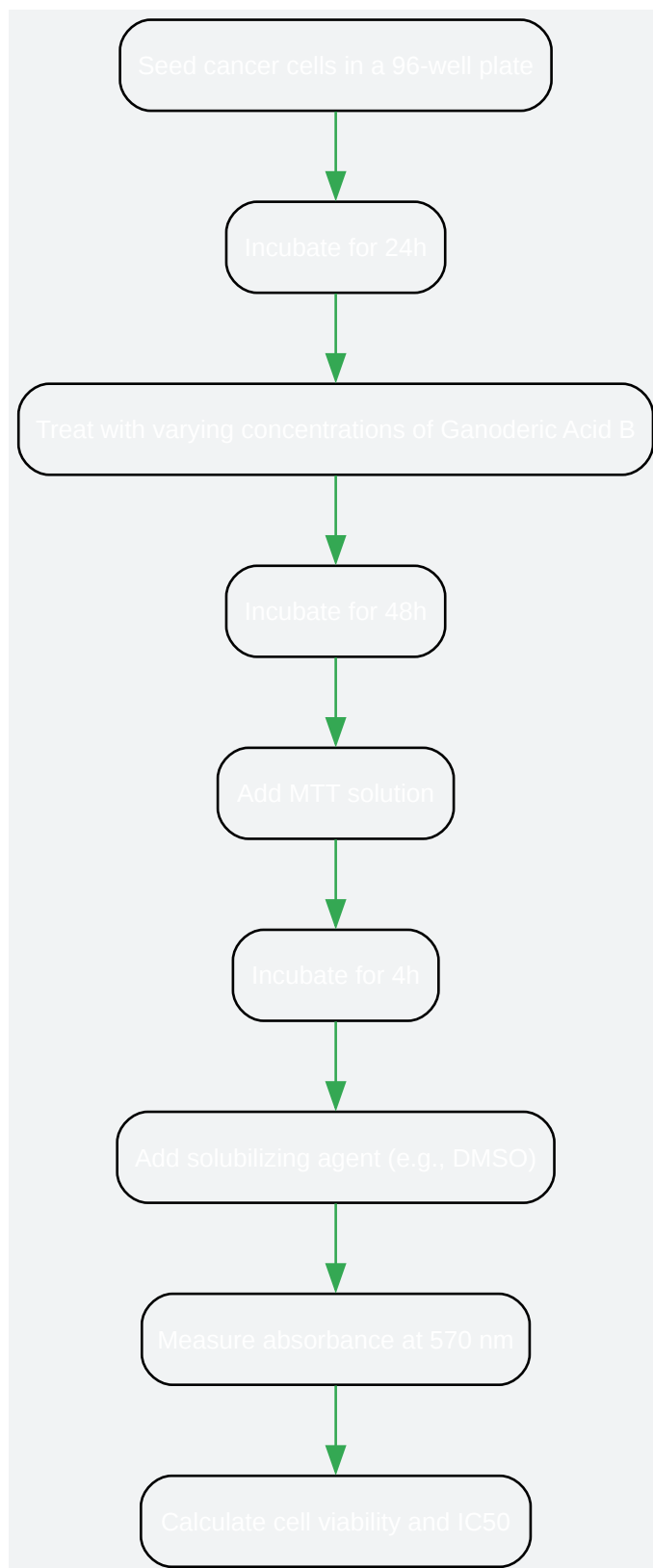
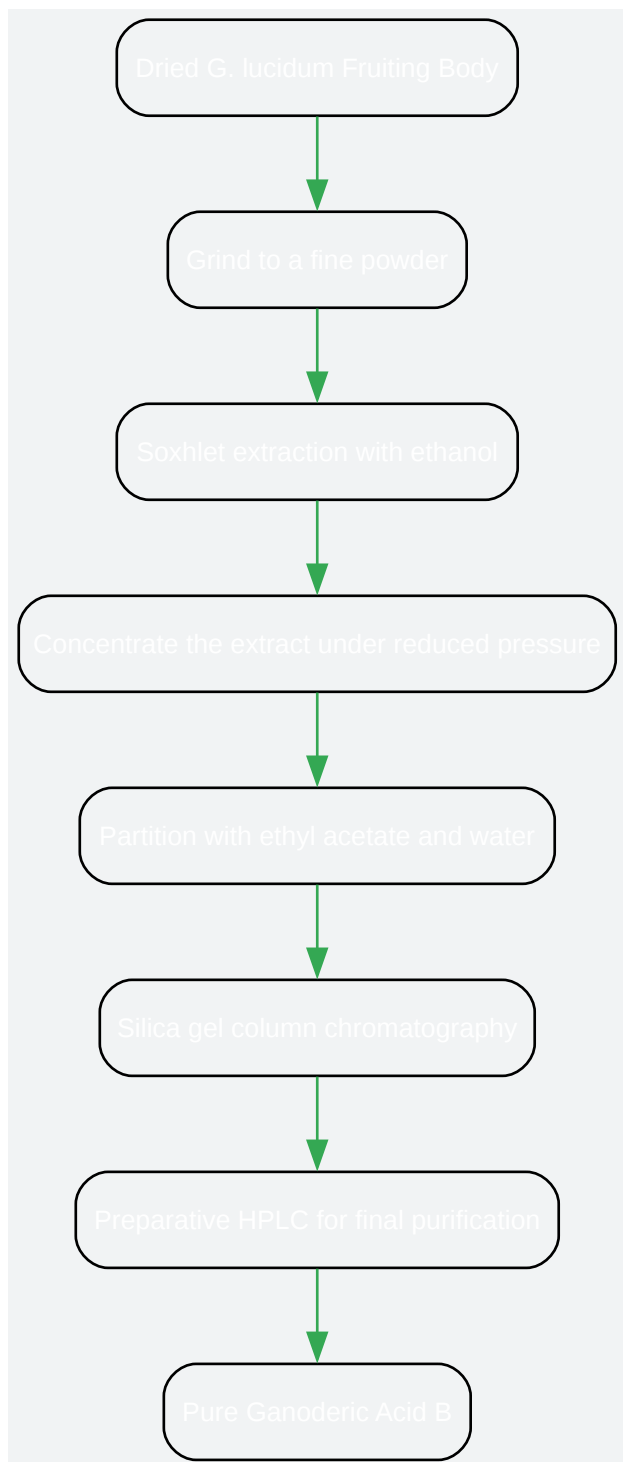
For centuries, *Ganoderma lucidum* has been a cornerstone of traditional medicine in East Asia, valued for its purported health benefits.^{[2][3]} Modern scientific investigation has identified triterpenoids, particularly Ganoderic acids, as key contributors to its pharmacological activities.^{[3][4]} Among these, Ganoderic acid B (GAB) has emerged as a compound of significant interest due to its diverse biological activities.^{[1][2]} This guide aims to consolidate the current

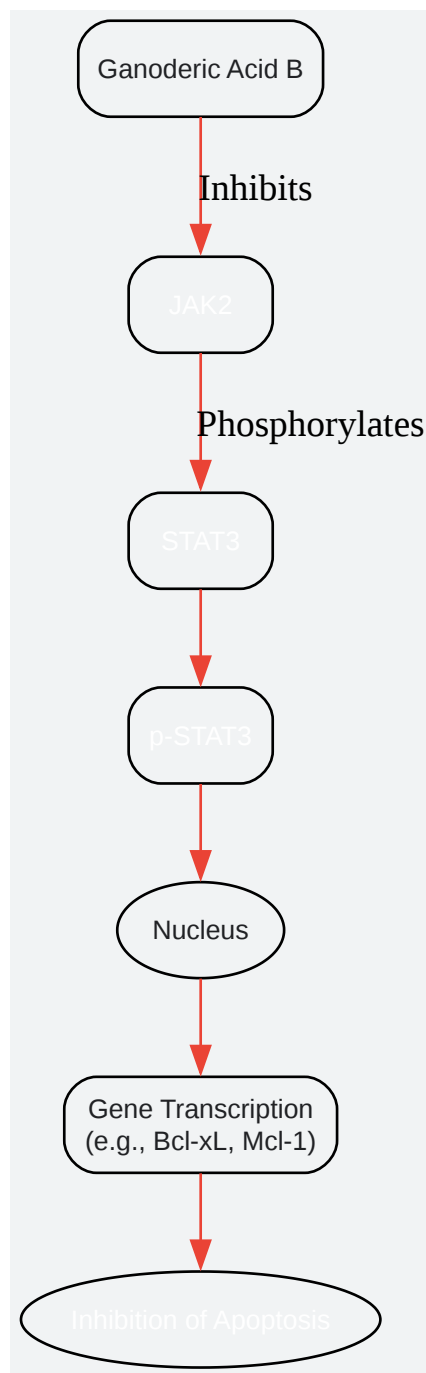
scientific knowledge on GAB, offering a technical resource for professionals in the fields of natural product chemistry, pharmacology, and drug development.

Chemical Profile and Biosynthesis

Ganoderic acid B is a tetracyclic triterpenoid with the chemical formula $C_{30}H_{44}O_7$.^{[5][6]} Its structure is characterized by a lanostane skeleton, a feature common to Ganoderic acids.^{[1][2]}

Chemical Structure of Ganoderic Acid B





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Research Progress on the Biological Activity of Ganoderic Acids in Ganoderma lucidum over the Last Five Years - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Ganoderic acid - Wikipedia [en.wikipedia.org]
- 3. Anticancer Activity of Ganoderic Acid DM: Current Status and Future Perspective - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Apoptotic and Immune Restoration Effects of Ganoderic Acids Define a New Prospective for Complementary Treatment of Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 5. foodb.ca [foodb.ca]
- 6. Ganoderic Acid B | C₃₀H₄₄O₇ | CID 471003 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["Ganoderic acid B" as a bioactive triterpenoid from Reishi mushroom]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1250589#ganoderic-acid-b-as-a-bioactive-triterpenoid-from-reishi-mushroom]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com